

A Comprehensive Spectroscopic Guide to 5-Methyl-2-octanone

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Compound of Interest

Compound Name: 5-Methyl-2-octanone

CAS No.: 58654-67-4

Cat. No.: B1219822

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic data for **5-Methyl-2-octanone** (C₉H₁₈O), a saturated aliphatic ketone. Aimed at researchers and professionals in chemical synthesis and drug development, this document elucidates the structural features of the molecule through a multi-technique spectroscopic approach. We will explore the characteristic signatures of **5-Methyl-2-octanone** in Infrared (IR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), and Mass Spectrometry (MS). Each section details the underlying principles, experimental considerations, and a thorough interpretation of the spectral data, grounding the analysis in established chemical principles. The collective data provides an unambiguous confirmation of the molecule's structure, serving as a reference for characterization and quality control.

Molecular Structure and Overview

5-Methyl-2-octanone is a nine-carbon ketone with a carbonyl group at the C2 position and a methyl branch at the C5 position. Its molecular weight is 142.24 g/mol .[\[1\]](#) Spectroscopic

analysis is indispensable for confirming this structure, differentiating it from its isomers, and ensuring sample purity. The following sections will deconstruct its spectroscopic profile.

Caption: 2D structure of **5-Methyl-2-octanone** (C₉H₁₈O).

Infrared (IR) Spectroscopy: Identifying the Carbonyl Group

Infrared spectroscopy probes the vibrational frequencies of bonds within a molecule, making it an exceptional tool for identifying functional groups. For a ketone, the most telling feature is the carbonyl (C=O) bond, which produces a strong, sharp absorption band.^{[2][3]}

Interpretation of the IR Spectrum

The IR spectrum of **5-Methyl-2-octanone** is dominated by two key regions:

- **C=O Stretch:** As a saturated aliphatic ketone, **5-Methyl-2-octanone** exhibits a strong C=O stretching vibration around 1715 cm⁻¹.^[4] This absorption is characteristically intense due to the large change in dipole moment during the vibration. Its presence is definitive evidence of a ketone functional group.
- **C-H Stretch:** Absorptions in the 2850-3000 cm⁻¹ region correspond to the C-H stretching vibrations of the molecule's many sp³ hybridized carbons (methyl and methylene groups).

Summary of IR Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960-2850	Strong	C(sp ³)-H Stretch
~1715	Strong, Sharp	C=O Stretch (Ketone)
~1465	Medium	CH ₂ Bending
~1375	Medium	CH ₃ Bending

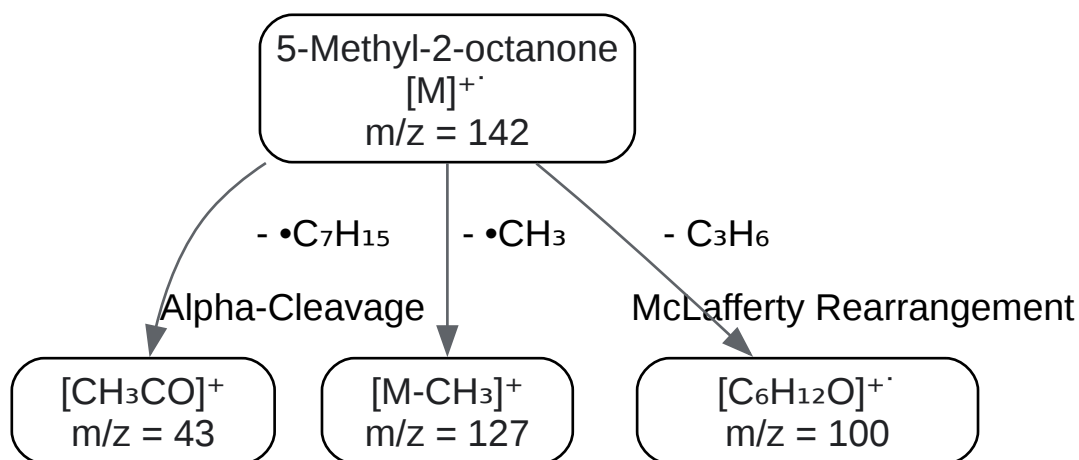
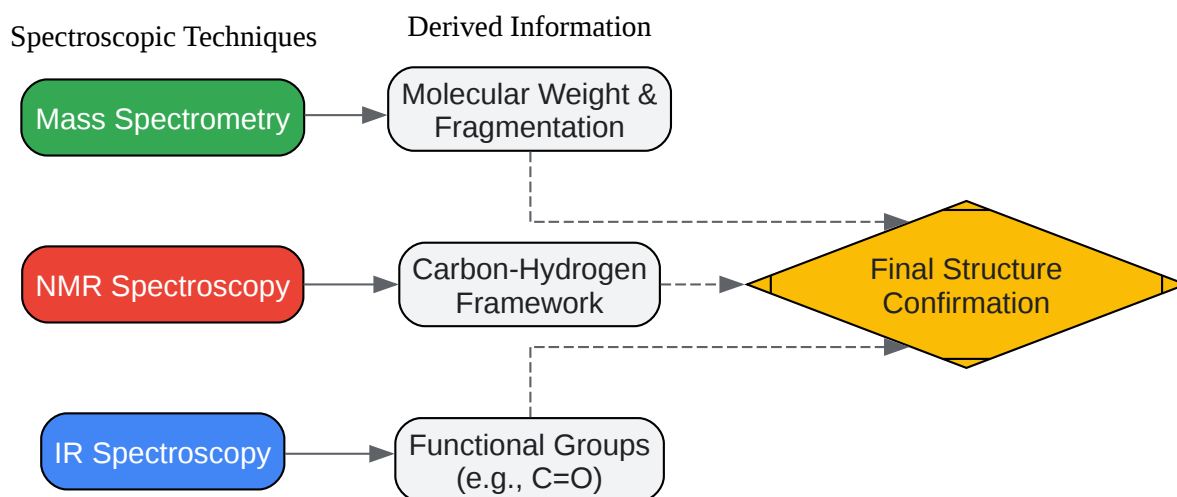
Experimental Protocol: Attenuated Total Reflectance (ATR) IR

A robust and common method for obtaining an IR spectrum of a liquid sample like **5-Methyl-2-octanone** is using a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.

- **Sample Preparation:** Place a single drop of neat **5-Methyl-2-octanone** liquid directly onto the ATR crystal (e.g., diamond or zinc selenide).
- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument-related absorptions.
- **Sample Scan:** Acquire the spectrum of the sample. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The instrument's software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and allow it to dry completely.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

NMR spectroscopy is the most powerful technique for elucidating the detailed structure of an organic molecule. By analyzing the magnetic environments of ^1H and ^{13}C nuclei, we can map the connectivity and stereochemistry of the compound.



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Caption: Key fragmentation pathways for **5-Methyl-2-octanone** in EI-MS.

Summary of MS Data

m/z	Relative Intensity	Assignment	Fragmentation Pathway
142	Low-Medium	$[M]^+$	Molecular Ion
127	Low	$[M-CH_3]^+$	α -Cleavage
100	Medium	$[M-C_3H_6]^+$	McLafferty Rearrangement
43	High	$[CH_3CO]^+$	α -Cleavage

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A small amount of the liquid sample is introduced into the mass spectrometer, often via direct injection or through the output of a Gas Chromatograph (GC-MS).
- **Ionization:** In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** An electron multiplier detects the ions, and the instrument's software plots the relative abundance of ions at each m/z value to generate the mass spectrum.

Conclusion

The spectroscopic analysis of **5-Methyl-2-octanone** provides a clear and consistent structural assignment. IR spectroscopy confirms the presence of the ketone carbonyl group. 1H and ^{13}C NMR spectroscopy precisely map the nine-carbon backbone and the location of the methyl branch, distinguishing the compound from its isomers. Finally, mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns, including α -cleavage and a McLafferty rearrangement, that are fully consistent with the proposed structure. This comprehensive dataset serves as an authoritative reference for the identification and quality assessment of **5-Methyl-2-octanone**.

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